

Personal protective equipment for handling 2,5-Thiophenedicarboxylic acid

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Compound of Interest

Compound Name: 2,5-Thiophenedicarboxylic acid

Cat. No.: B147516

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Essential Safety and Handling Guide for 2,5-Thiophenedicarboxylic Acid

This guide provides crucial safety protocols, operational procedures, and disposal plans for the handling of **2,5-Thiophenedicarboxylic acid** (CAS No: 4282-31-9).^[1] It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier and Hazard Summary

Identifier	Value
Chemical Name	2,5-Thiophenedicarboxylic Acid
CAS Number	4282-31-9
Molecular Formula	C6H4O4S
Molecular Weight	172.16 g/mol [2] [3]
Hazard Statements	Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335). [2] [4] [5]
Signal Word	Warning [1] [2] [3]
GHS Pictogram	GHS07 (Exclamation Mark) [4]

Operational Plan: Step-by-Step Handling Procedure

1. Engineering Controls and Location Preparation:

- Work in a well-ventilated area.[\[6\]](#)
- Use a local exhaust ventilation system or a chemical fume hood to minimize dust or aerosol generation.[\[1\]](#)
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[6\]](#)

2. Personal Protective Equipment (PPE) Protocol:

- Eye and Face Protection: Wear chemical safety goggles or glasses that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[6\]](#) A face shield may be necessary if there is a risk of splashing.[\[1\]](#)
- Hand Protection: Wear appropriate protective gloves.[\[1\]](#)
- Respiratory Protection: For operations that may generate dust, use a dust mask or respirator (such as a type N95) approved by NIOSH/MSHA or compliant with European Standard EN

136.[3][5]

- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[1][6] In situations requiring it, protective boots are also recommended.[1]

3. Chemical Handling:

- Avoid all contact with skin, eyes, and clothing.[1]
- Do not breathe in the dust.[6]
- Weigh and handle the solid material in a way that minimizes dust dispersion.[1]
- Keep the container tightly closed when not in use.[1][6]
- Wash hands and face thoroughly after handling the chemical.[1][6]

4. Storage:

- Store in a cool, dark, and well-ventilated place.[1][6]
- Keep the container tightly closed.[1][6]
- Store away from incompatible materials, such as strong oxidizing agents.[1][6]

Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air and keep them at rest in a comfortable breathing position. If the person feels unwell, seek medical attention. [1] [6]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water. If skin irritation occurs, get medical advice or attention. [1] [6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so, and continue rinsing for at least 15 minutes. If eye irritation persists, seek medical attention. [1] [6]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Seek medical attention if you feel unwell. [6] [7]

Disposal Plan

1. Spill Management:

- Ensure adequate ventilation and wear the appropriate PPE.
- Avoid generating dust.
- Carefully sweep up the spilled solid material and collect it into a sealed, airtight container for disposal.[\[1\]](#)
- Promptly dispose of the collected material according to regulations.[\[1\]](#)

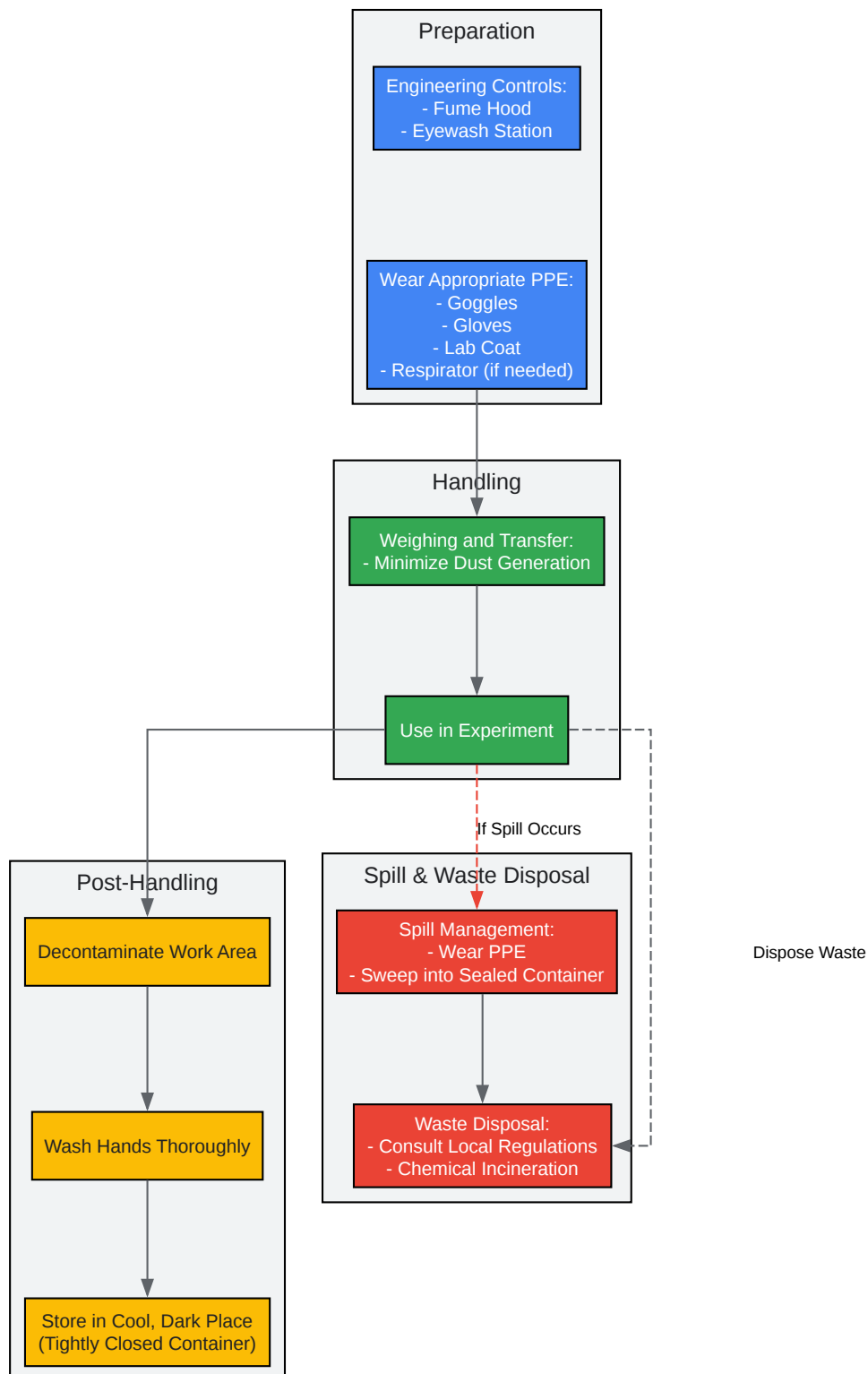
2. Waste Disposal:

- Dispose of contents and containers in accordance with all federal, state, and local regulations.[\[1\]](#)[\[6\]](#)

- Consult your local or regional authorities for specific disposal guidance.[1]
- One possible method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1] Do not empty into drains.[6]

** workflows**

Safe Handling Workflow for 2,5-Thiophenedicarboxylic Acid

[Click to download full resolution via product page](#)Caption: Safe Handling Workflow for **2,5-Thiophenedicarboxylic Acid**

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